

# An In-depth Technical Guide to the Safety and Handling of Triethylphenylammonium Iodide

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## Compound of Interest

Compound Name: Triethylphenylammonium iodide

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This guide provides comprehensive safety and handling procedures for **Triethylphenylammonium iodide**, a quaternary ammonium salt used in various research and development applications. The following sections detail the physical and chemical properties, hazard identification, handling and storage protocols, and emergency procedures to ensure the safe and effective use of this compound in a laboratory setting.

## Chemical and Physical Properties

**Triethylphenylammonium iodide** is a solid organic compound. A clear understanding of its physical and chemical properties is fundamental for its safe handling and use in experimental protocols.

Property	Value	Reference
Chemical Formula	C <sub>12</sub> H <sub>20</sub> IN	[1]
Molecular Weight	305.20 g/mol	[1]
Appearance	Solid	[1]
Melting Point	127-133 °C	[1]
CAS Number	1010-19-1	[1]
EC Number	213-774-1	[1]

## Hazard Identification and GHS Classification

**Triethylphenylammonium iodide** is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating its potential dangers.

Signal Word: Danger<sup>[1]</sup>

GHS Hazard Class	Hazard Code	Hazard Statement
Acute Toxicity, Oral	H302	Harmful if swallowed. <sup>[1][2]</sup>
Acute Toxicity, Inhalation	H331	Toxic if inhaled. <sup>[1]</sup>
Skin Irritation	H315	Causes skin irritation. <sup>[1][2]</sup>
Eye Irritation	H319	Causes serious eye irritation. <sup>[1][2]</sup>
Specific target organ toxicity — single exposure	H335	May cause respiratory irritation. <sup>[1][2]</sup>

## Safe Handling and Storage Protocols

Proper handling and storage are critical to minimize exposure risks and maintain the integrity of the compound.

A comprehensive PPE strategy is mandatory when handling **Triethylphenylammonium iodide**.

Protection Type	Specification
Eye/Face Protection	Safety glasses with side-shields conforming to EN166 or NIOSH-approved goggles.[3]
Skin Protection	Handle with gloves (Nitrile rubber, minimum layer thickness: 0.11 mm). Dispose of contaminated gloves after use.[3] Wear impervious clothing.[4]
Respiratory Protection	Use only in a well-ventilated area or under a chemical fume hood.[2][5] If ventilation is inadequate, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[5]

Adherence to standard laboratory hygiene practices is essential.

- Avoid contact with skin and eyes.[3][4]
- Avoid formation and inhalation of dust.[3][4]
- Use only in a well-ventilated area.[2][6]
- Do not eat, drink, or smoke when using this product.[2][7]
- Wash hands thoroughly after handling, before breaks, and at the end of the workday.[2][3]

Correct storage ensures the stability of the compound and the safety of the laboratory environment.

- Store in a well-ventilated place.[2][3]
- Keep the container tightly closed in a dry place.[2][3]
- Store locked up.[2][3]
- Incompatible Materials: Strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[5][8]

## Emergency Procedures

In the event of accidental exposure or spillage, immediate and appropriate action is crucial.

Exposure Route	First-Aid Procedure
If Swallowed	Call a POISON CENTER or doctor if you feel unwell. Rinse mouth.[2] Never give anything by mouth to an unconscious person.[3]
If on Skin	Wash with plenty of soap and water.[2] Take off contaminated clothing and wash before reuse. [2] If skin irritation occurs, get medical advice/attention.[2]
If Inhaled	Remove person to fresh air and keep comfortable for breathing.[2] Call a POISON CENTER or doctor if you feel unwell.[2]
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2] If eye irritation persists, get medical advice/attention.[2]

- Personal Precautions: Use personal protective equipment. Avoid dust formation. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas.[3][4]
- Environmental Precautions: Do not let the product enter drains.[2][3]
- Methods for Cleaning Up: Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.[3]
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3]
- Hazardous Combustion Products: Carbon oxides, Nitrogen oxides (NOx), Hydrogen iodide. [3][6]

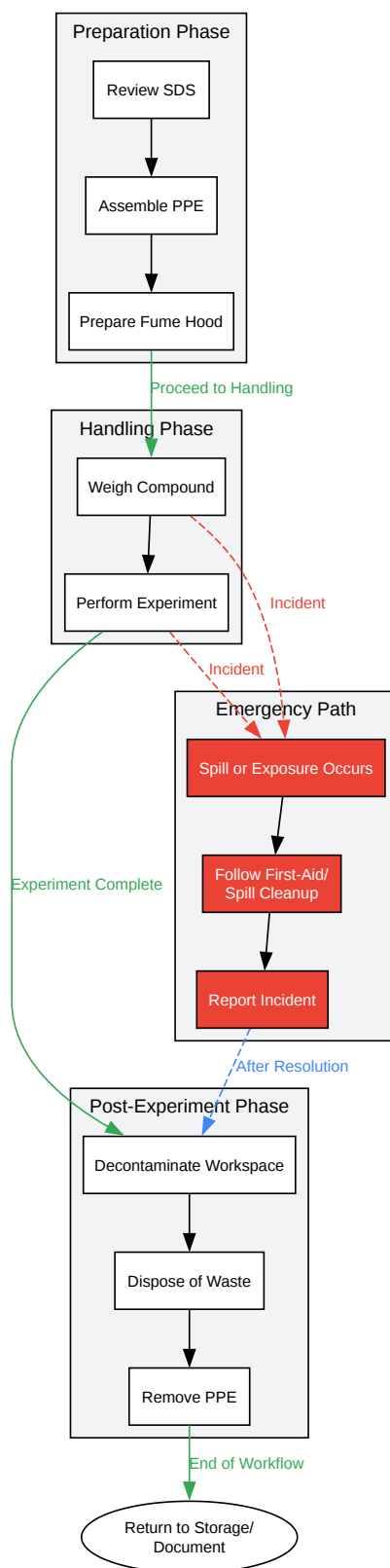
- Advice for Firefighters: Wear self-contained breathing apparatus for firefighting if necessary.  
[\[3\]](#)

## Disposal Considerations

Dispose of contents and container to an approved waste disposal plant in accordance with local, state, or national legislation.[\[2\]](#)[\[3\]](#)

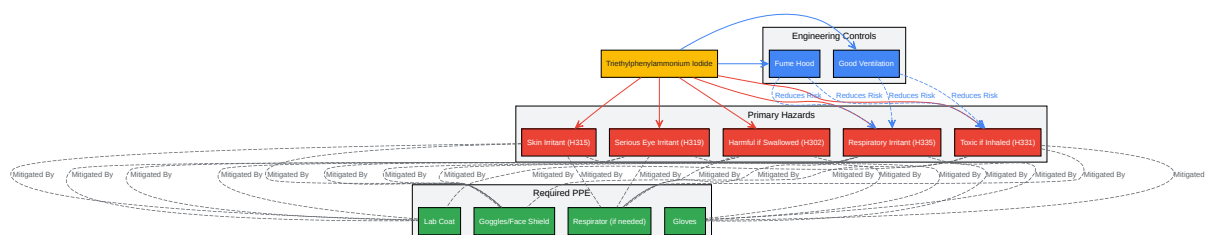
## Experimental Workflow and Safety Logic

The following diagrams illustrate the logical flow for safely handling **Triethylphenylammonium iodide** in a research setting.



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Caption: Safe Handling Workflow for **Triethylphenylammonium Iodide**.



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Caption: Hazard Mitigation Pathway.

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